

Prosidol in Oncology: An In-depth Technical Guide to Early Clinical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Prosidol*
CAS No.: *164231-04-3*
Cat. No.: *B10826851*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Prosidol, a narcotic analgesic, has been clinically evaluated for its role in managing cancer-related pain. This technical guide synthesizes the available early clinical research on **Prosidol** in the field of oncology, with a focus on its application as an analgesic. It is important to note that, based on a comprehensive review of publicly available scientific literature, preclinical research on the direct anti-cancer properties of **Prosidol**, including its effects on cancer cell lines or tumor growth inhibition, is not available. The focus of the documented research has been on its efficacy in pain management for cancer patients.

Data Presentation

The primary clinical data for **Prosidol** in oncology comes from a study involving 113 cancer patients. The following tables summarize the key aspects of this research.

Table 1: Patient Demographics and Clinical Context

Parameter	Description
Number of Patients	113
Patient Population	Cancer patients
Therapeutic Areas	Chronic pain management, component of total anesthesia, postoperative analgesia

Table 2: **Prosidol** Dosage Forms and Administration

Dosage Form	Route of Administration
Buccal Tablets	Buccal
Oral Tablets	Oral
Injection Solution	Injection

Table 3: Comparative Analgesic Efficacy of **Prosidol**

Comparator Drug	Clinical Application	Comparative Efficacy of Prosidol
Tramadol	Chronic pain in incurable patients	Analgesic properties are close to those of tramadol[1]
Fentanyl	Component of total anesthesia	Inferior to fentanyl[1]
Promedol	Component of total anesthesia	Approximately similar to promedol[1]

Experimental Protocols

The early clinical research on **Prosidol** in oncology was a clinical trial designed to assess its analgesic efficacy and safety in cancer patients[1].

Study Design

- Type: Clinical Trial, Comparative Study, Controlled Clinical Trial[1]
- Objective: To evaluate the efficacy of **Prosidol** in various dosage forms for the treatment of chronic pain, as a component of total anesthesia, and for postoperative analgesia in cancer patients[1].
- Patient Cohort: 113 patients with cancer experiencing pain[1].

Treatment Groups

Patients were administered **Prosidol** in one of its available dosage forms (buccal tablets, oral tablets, or injection solution) for one of the following indications:

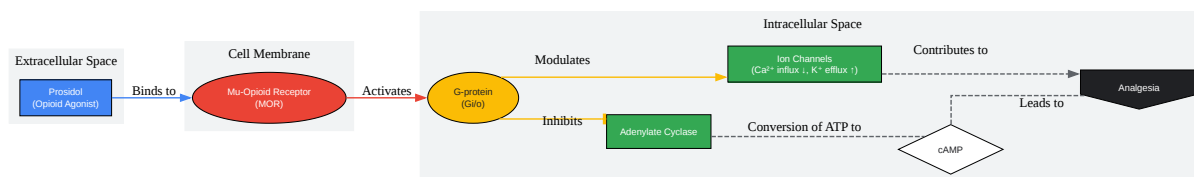
- Chronic Pain Management: Primarily for incurable cancer patients[1].
- Total Anesthesia: As a component of the anesthetic regimen during surgery[1].
- Postoperative Analgesia: For pain relief after surgical procedures[1].

Outcome Measures

The primary outcomes were the analgesic effect of **Prosidol**, assessed through clinical observation and patient reporting, and its tolerability, including the incidence of side effects. The efficacy was compared to that of other established analgesics such as tramadol, fentanyl, and promedol[1].

Mandatory Visualization

While no specific signaling pathways for the direct anti-cancer effects of **Prosidol** have been described, as an opioid analgesic, its mechanism of action involves the activation of opioid receptors. The following diagram illustrates a generalized signaling pathway for mu-opioid receptor (MOR) activation, which is a common mechanism for opioid analgesics[2][3][4].



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [First experience in the use of a new Russian narcotic analgesic prosidol in oncology] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Molecular Mechanisms of Opioid Receptor-Dependent Signaling and Behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdr.lib.unc.edu [cdr.lib.unc.edu]
- 4. Opioids - mechanisms of action - Australian Prescriber [australianprescriber.tg.org.au]
- To cite this document: BenchChem. [Prosidol in Oncology: An In-depth Technical Guide to Early Clinical Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10826851/docs#prosidol-in-oncology-an-in-depth-technical-guide-to-early-clinical-research\]](https://www.benchchem.com/product/b10826851/docs#prosidol-in-oncology-an-in-depth-technical-guide-to-early-clinical-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)